

Intranasal delivery methods for Fasoracetam to enhance bioavailability in research.

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Compound of Interest

Compound Name: *Fasoracetam*

Cat. No.: *B1672071*

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Application Notes and Protocols for Intranasal Fasoracetam Delivery in Research

For Researchers, Scientists, and Drug Development Professionals

Introduction

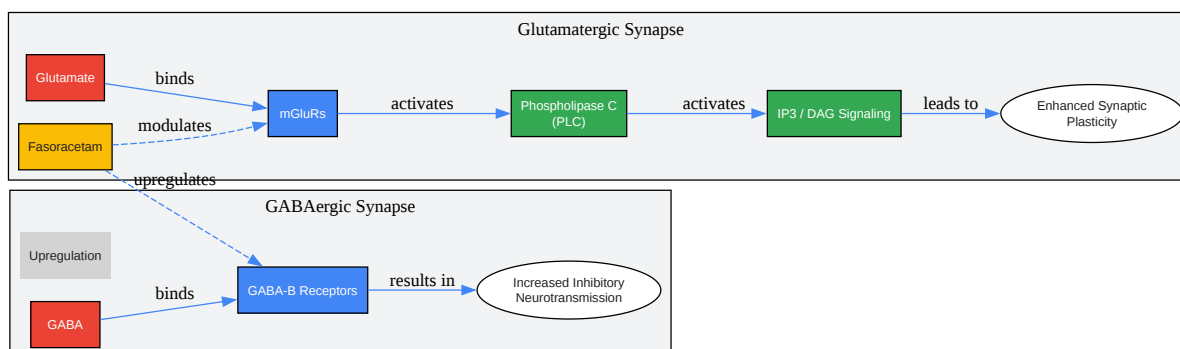
Fasoracetam is a nootropic compound of the racetam family, recognized for its potential to modulate glutamatergic and GABAergic systems.[1][2] Primarily investigated for its cognitive-enhancing effects, research into its therapeutic applications is ongoing. A significant challenge in the preclinical and clinical investigation of **Fasoracetam** is its variable oral bioavailability. Intranasal (IN) administration presents a promising alternative delivery route, potentially bypassing first-pass metabolism and offering more direct access to the central nervous system (CNS), thereby enhancing bioavailability and achieving therapeutic concentrations more rapidly and consistently.[3]

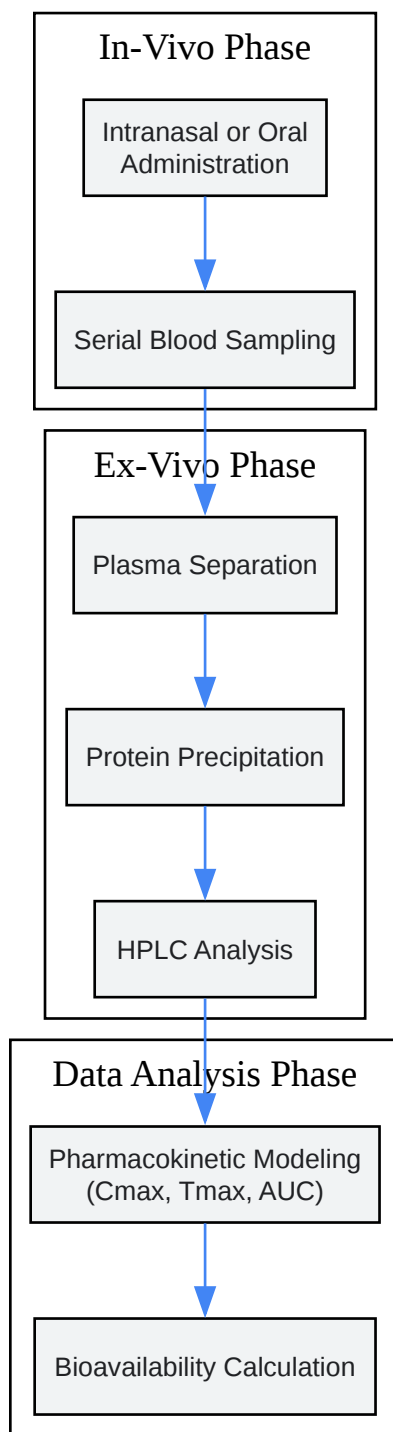
These application notes provide detailed methodologies for the preparation, administration, and analysis of intranasal **Fasoracetam** formulations for research purposes. The included protocols are intended to serve as a comprehensive guide for preclinical studies aiming to evaluate the pharmacokinetic profile and efficacy of intranasally delivered **Fasoracetam**.

Mechanism of Action: Signaling Pathways

Fasoracetam's mechanism of action is multifaceted, primarily involving the modulation of metabotropic glutamate receptors (mGluRs) and the upregulation of GABAA-B receptors.[1][2]

- **Metabotropic Glutamate Receptor (mGluR) Modulation:** **Fasoracetam** acts as a positive allosteric modulator of mGluRs, enhancing the signaling of glutamate, a primary excitatory neurotransmitter. This modulation is crucial for synaptic plasticity, learning, and memory.
- **GABA-B Receptor Upregulation:** **Fasoracetam** has been shown to increase the number of GABA-B receptors, which are involved in inhibitory neurotransmission. This upregulation can lead to a balancing of the excitatory effects of glutamate, contributing to anxiolytic and mood-stabilizing effects.





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References

- 1. What is Fasoracetam used for? [synapse.patsnap.com]
- 2. Fasoracetam in adolescents with ADHD and glutamatergic gene network variants disrupting mGluR neurotransmitter signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Intranasal Delivery of Nanoformulations: A Potential Way of Treatment for Neurological Disorders - PMC [pmc.ncbi.nlm.nih.gov]
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